

Application Notes and Protocols for Envonalkib in Cell Culture

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Compound of Interest

Compound Name: *Envonalkib*

Cat. No.: *B10827855*

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Introduction

Envonalkib is a potent and orally active small molecule inhibitor of Anaplastic Lymphoma Kinase (ALK), with additional activity against ROS1 and c-Met tyrosine kinases.[1][2] It has demonstrated significant efficacy in both preclinical and clinical settings, particularly for the treatment of ALK-positive non-small cell lung cancer (NSCLC).[3][4][5][6] **Envonalkib** exerts its therapeutic effect by binding to the ATP-binding pocket of these kinases, which in turn blocks their autophosphorylation and subsequent activation of downstream signaling pathways crucial for cell proliferation and survival, such as the PI3K/AKT and RAS/ERK pathways.[3] These application notes provide a detailed protocol for the preparation of **Envonalkib** stock solutions for use in in vitro cell culture experiments.

Data Presentation

Chemical and Physical Properties of **Envonalkib**

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₆ Cl ₂ FN ₅ O ₂	[3]
Molecular Weight	506.40 g/mol	[1][3]
CAS Number	1621519-26-3	[1]
Appearance	Solid powder	[3]

In Vitro Inhibitory Activity of **Envonalkib**

Target	IC ₅₀	Reference
Wild-type ALK	1.96 nM	[1][3][7]
ALK (L1196M mutant)	35.1 nM	[1][7]
ALK (G1269S mutant)	61.3 nM	[1][7]

Solubility and Storage of **Envonalkib**

Solvent	Solubility	Storage of Powder	Storage of Stock Solution	Reference
DMSO	100 mg/mL (197.47 mM)	3 years at -20°C	1 year at -80°C in solvent; 1 month at -20°C in solvent	[1]
Ethanol	50 mg/mL	[1]		
Water	Insoluble	[1]		

Experimental Protocols

Preparation of **Envonalkib** Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **Envonalkib** in Dimethyl Sulfoxide (DMSO). This high-concentration stock can then be serially diluted in cell culture

medium to achieve the desired final working concentrations.

Materials:

- **Envonalkib** powder
- Anhydrous/sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes and sterile tips

Procedure:

- Calculate the required mass of **Envonalkib**:
 - To prepare 1 mL of a 10 mM stock solution, use the following calculation:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 506.40 \text{ g/mol} \times 1000 \text{ mg/g} = 5.064 \text{ mg}$
- Weigh **Envonalkib** powder:
 - Carefully weigh out 5.064 mg of **Envonalkib** powder and place it in a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add 1 mL of sterile DMSO to the microcentrifuge tube containing the **Envonalkib** powder.
- Ensure complete dissolution:
 - Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Aliquot and store:

- Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10 µL or 20 µL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for long-term storage (up to one year) or at -20°C for short-term storage (up to one month).^[1]

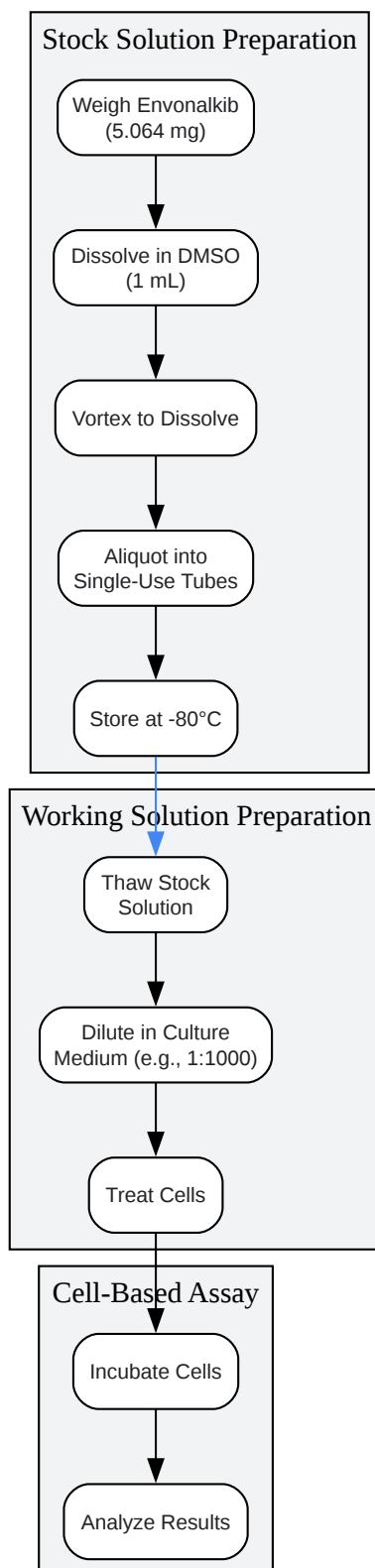
Preparation of Working Solutions in Cell Culture Medium

It is critical to maintain a low final concentration of DMSO in the cell culture medium to avoid solvent-induced cytotoxicity. The final DMSO concentration should typically not exceed 0.1%.

Procedure:

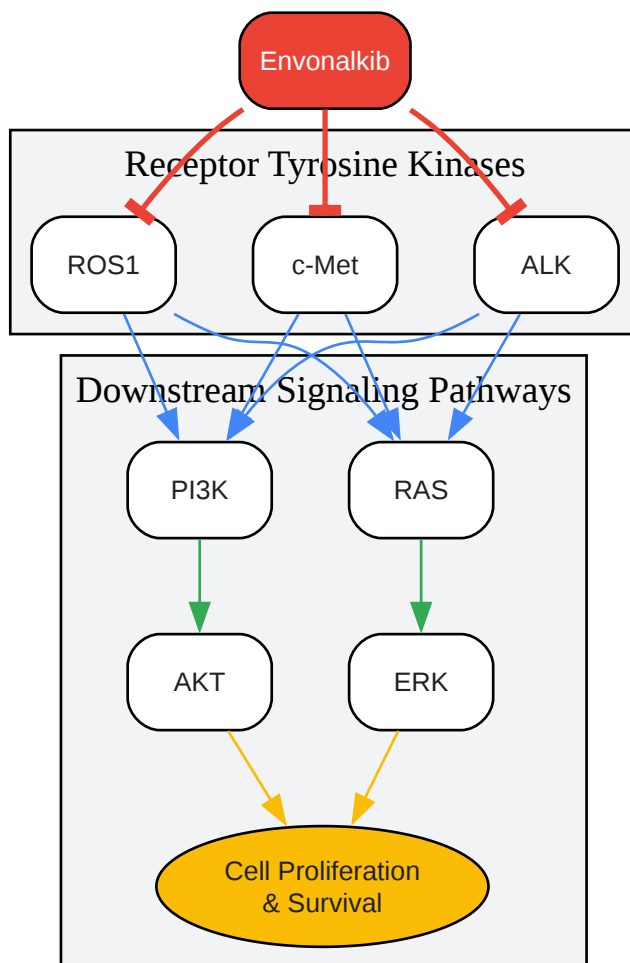
- Thaw the stock solution:
 - On the day of the experiment, thaw an aliquot of the 10 mM **Envonalkib** stock solution at room temperature.
- Prepare intermediate dilutions (if necessary):
 - For very low final concentrations, it may be necessary to perform one or more serial dilutions of the stock solution in sterile DMSO or cell culture medium.
- Prepare the final working solution:
 - Add the appropriate volume of the **Envonalkib** stock solution (or intermediate dilution) to the pre-warmed cell culture medium to achieve the desired final concentration.
 - For example, to prepare 10 mL of cell culture medium with a final **Envonalkib** concentration of 10 µM, add 10 µL of the 10 mM stock solution to 9.99 mL of medium. This results in a final DMSO concentration of 0.1%.
- Mix and use immediately:
 - Gently mix the final working solution by inverting the tube or pipetting up and down. Use the freshly prepared medium for your cell-based assays.

Mandatory Visualizations



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Caption: Experimental workflow for preparing and using **Envonalkib** in cell culture.



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Caption: **Envonalkib** inhibits ALK, ROS1, and c-Met, blocking downstream signaling.

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References

- 1. [selleckchem.com](https://www.selleckchem.com) [selleckchem.com]

- 2. Envonalkib - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
- 3. medkoo.com [medkoo.com]
- 4. Envonalkib versus crizotinib for treatment-naïve ALK-positive non-small cell lung cancer: a randomized, multicenter, open-label, phase III trial - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Envonalkib versus crizotinib for treatment-naïve ALK-positive non-small cell lung cancer: a randomized, multicenter, open-label, phase III trial - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. labshake.com [labshake.com]
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